

Nopco NXZ vs Foamaster defoamer performance

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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Product Comparison at a Glance

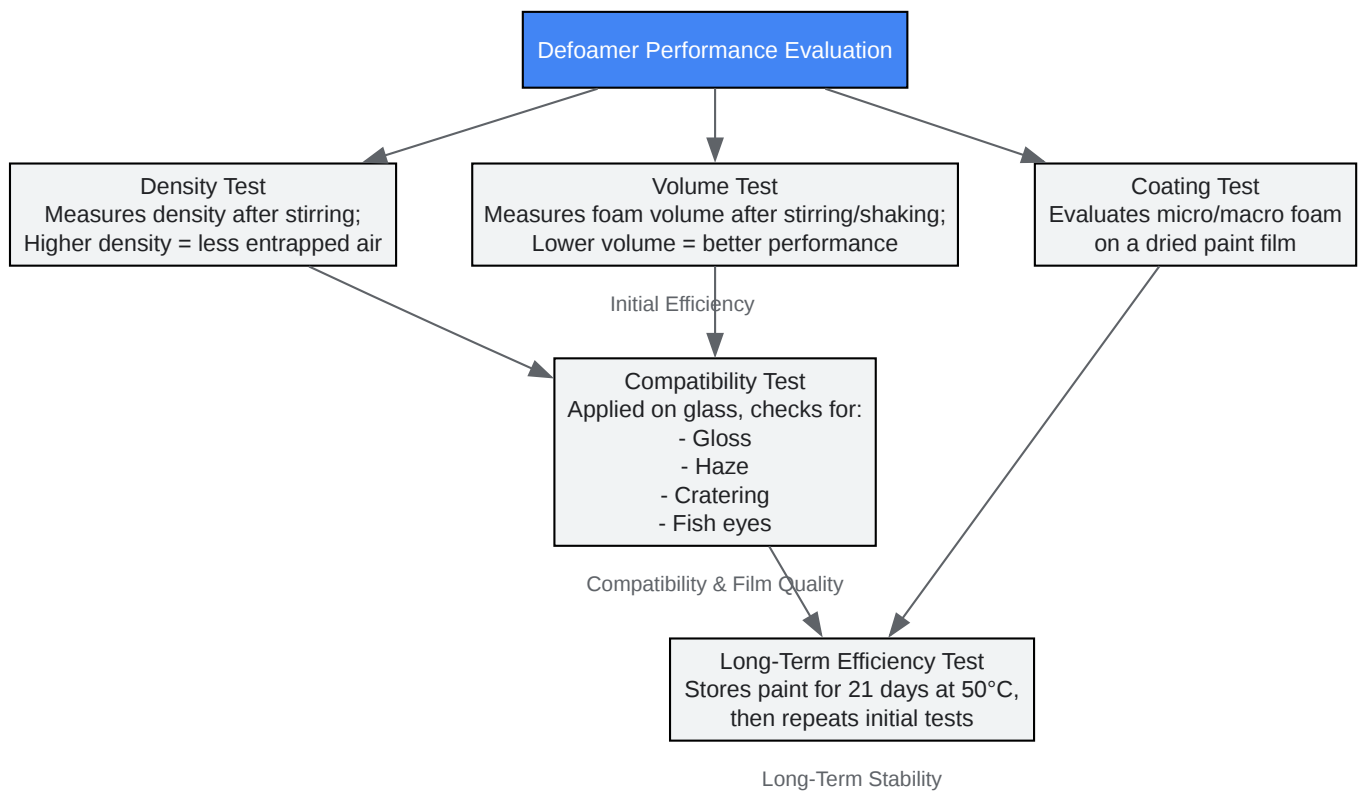
The table below summarizes the key characteristics of **Nopco NXZ** and a similar Foamaster product, Foamaster MO NDW EK, based on the technical data found in the search results.

Feature	Nopco NXZ [1]	Foamaster MO NDW EK [2]
Chemical Composition	Mineral oil, metallic soap, nonionic surfactant mixture	Hydrocarbons, non-ionic surfactants
Product Type	Metallic soap type	Mineral-oil-based
Primary Target Applications	Acrylic, vinyl acetate, vinyl acetate-acrylic emulsions	Synthetic latexes (styrene-butadiene, PVAc, acrylic, water-soluble alkyds), high PVC paints
Recommended Dosage	0.1-0.3% on solid weight of emulsions/latexes	0.2-0.5% on total paint formulation; 1-2% on solids in adhesives
Key Claimed Benefits	Good hard water resistance, effective in latex	Good compatibility, no fisheyes, excellent brushability, long-term efficiency

Feature	Nopco NXZ [1]	Foamaster MO NDW EK [2]
Physical Form	Light yellowish brown liquid	Yellowish liquid

Understanding Defoamer Performance Evaluation

To objectively compare defoamers, researchers use standardized test methods. The search results describe several common protocols for evaluating defoamer performance [3]. Understanding these methods is crucial for interpreting any performance data you may encounter.



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References

1. Series | NOPCO | SAN NXZ Defoamers NOPCO [sannopco.co.jp]
2. MO NDW EK - Ataman Kimya FOAMASTER [atamanchemicals.com]
3. Technical report "Defoaming and Deaerating" [schwegmannnet.de]

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